

Technical Support Center: ABBV-744 In Vivo Efficacy

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Compound of Interest

Compound Name: G-744

Cat. No.: B15578043

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Disclaimer: ABBV-744 is an investigational compound, and its clinical development for acute myeloid leukemia (AML) and myelofibrosis has been discontinued.^[1] This guide is intended for preclinical research and educational purposes only.

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers encountering challenges with the in vivo efficacy of ABBV-744, a selective inhibitor of the second bromodomain (BD2) of the BET (Bromodomain and Extra-Terminal) family of proteins.^{[2][3][4]}

Troubleshooting Guide

This section addresses specific issues researchers may face during in vivo experiments with ABBV-744.

Question: We are observing suboptimal tumor growth inhibition in our xenograft model with ABBV-744. What are the potential causes and solutions?

Potential Causes & Troubleshooting Steps:

- Inappropriate Dosing or Formulation:

- **Dose Level:** Preclinical studies have shown efficacy at doses ranging from 4.7 mg/kg to 30 mg/kg administered via oral gavage.[5] Efficacy in an AML patient-derived xenograft (PDX) model was observed at a dose of 9.4 mg/kg for 21 days.[6] Ensure your dosing is within a previously reported effective range.
- **Formulation:** ABBV-744 has low aqueous solubility. A common vehicle for oral administration involves a mixture of PEG300, Tween80, and water, with DMSO used for the initial stock solution.[2] Improper formulation can lead to poor bioavailability.
- **Route of Administration:** ABBV-744 is designed to be orally bioavailable.[4] Ensure the chosen route of administration is appropriate for your model and aligns with published protocols.
- **Model Selection and Tumor Biology:**
 - **Cell Line Sensitivity:** The antiproliferative activity of ABBV-744 is not universal. It has shown the most significant activity in cell lines derived from acute myeloid leukemia and androgen receptor (AR)-positive prostate cancer.[3][7] Verify the sensitivity of your chosen cell line to ABBV-744 in vitro before proceeding with expensive in vivo studies.
 - **Resistance Mechanisms:** Resistance to BET inhibitors can be intrinsic or acquired. Potential mechanisms include:
 - **Low BRD4 Dependence:** The tumor model may not rely on the specific BRD4-dependent transcriptional programs that ABBV-744 disrupts.
 - **Upregulation of Efflux Pumps:** Increased expression of drug efflux pumps can reduce intracellular drug concentration.
 - **SPOP/TRIM24 Axis:** In MLL-rearranged leukemia, deficiency in the SPOP gene has been shown to cause resistance to ABBV-744 by affecting the degradation of the TRIM24 protein.[8]
- **Pharmacokinetic/Pharmacodynamic (PK/PD) Mismatch:**
 - **Insufficient Target Engagement:** Efficacy depends on sustained inhibition of the BD2 domain in the tumor tissue. It is crucial to correlate drug levels in plasma and tumor with

the modulation of downstream biomarkers (e.g., downregulation of MYC or BCL2 expression).

- Metabolism: ABBV-744 is primarily metabolized by CYP3A4.[5] Co-administration of drugs that induce or inhibit CYP3A4 could alter ABBV-744 exposure.

Question: How can we enhance the in vivo efficacy of ABBV-744?

Strategies for Efficacy Enhancement:

- Combination Therapies: Combining ABBV-744 with other targeted agents has shown synergistic effects in preclinical models. This is a primary strategy to improve efficacy and overcome resistance.
 - BCL-2 Inhibitors (e.g., Venetoclax): The combination of ABBV-744 and venetoclax has demonstrated enhanced antitumor efficacy and significantly delayed AML progression in PDX models compared to either agent alone.[7][9][10] This combination facilitates apoptotic cell death.[9]
 - JAK Inhibitors (e.g., Ruxolitinib): Clinical studies were designed to evaluate ABBV-744 in combination with ruxolitinib for myelofibrosis.[11][12][13] This suggests a scientific rationale for combining BET inhibition with JAK pathway blockade in relevant models.
 - BCL-xL/BCL-2 Inhibitors (e.g., Navitoclax): Similar to the above, combination with navitoclax was also explored clinically for myelofibrosis.[11][12][13]
 - GSK3A/3B Inhibitors: For tumor models exhibiting resistance via the SPOP/TRIM24 axis, combining ABBV-744 with a GSK3A/3B inhibitor (like CHIR-98014) has been shown to resensitize resistant cells and significantly reduce tumor progression in vivo.[8]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of ABBV-744?

ABBV-744 is a potent and highly selective small-molecule inhibitor of the second bromodomain (BD2) of the BET family proteins (BRD2, BRD3, BRD4, and BRDT).[2][6] It binds to the acetylated lysine-binding pocket of the BD2 domain, preventing BET proteins from interacting

with acetylated histones.[4] This disrupts their function as transcriptional regulators, leading to the downregulation of key oncogenes like MYC and anti-apoptotic proteins like BCL2, ultimately inducing cell cycle arrest and apoptosis in sensitive cancer cells.[6][7]

Q2: How does ABBV-744 differ from pan-BET inhibitors?

Pan-BET inhibitors (like ABBV-075 or JQ1) bind with similar affinity to both the first (BD1) and second (BD2) bromodomains of BET proteins.[6] ABBV-744 is highly selective for the BD2 domain, with over 250-fold greater binding preference for BD2 over BD1.[2] This selectivity was designed to achieve a better therapeutic window. Preclinical studies suggest that ABBV-744 induces fewer toxicities, such as thrombocytopenia and gastrointestinal issues, compared to pan-BET inhibitors, while retaining robust antitumor activity in specific cancer types.[3][7]

Q3: What are the key signaling pathways affected by ABBV-744?

By displacing BRD4 from chromatin, particularly at super-enhancers, ABBV-744 inhibits the transcription of critical genes involved in:

- Cell Proliferation and Survival: Downregulation of the oncogene MYC is a hallmark of BET inhibition.
- Apoptosis: Downregulation of anti-apoptotic BCL-2 family proteins (e.g., BCL-2, BCL-XL, MCL-1).[6]
- Androgen Receptor (AR) Signaling: In prostate cancer, ABBV-744 displaces BRD4 from AR-containing super-enhancers, inhibiting AR-dependent transcription.[3]
- Inflammation: ABBV-744 has shown anti-neuroinflammatory effects in vivo by inhibiting the expression of pro-inflammatory genes like TNF- α , IL-1 β , and IL-6 in microglia.[14]

Data and Protocols

Data Summary

Table 1: In Vivo Efficacy of ABBV-744 Monotherapy in AML Models

Model	Dose & Schedule	Outcome	Reference
AML PDX (FLT3-ITD, DNMT3A+)	9.4 mg/kg, oral, daily for 21 days	Significantly extended median survival (76 days vs. 67.5 days for vehicle)	[6]

| 7 AML PDX Models | Not specified | Delayed AML progression in 5 out of 7 models |[6] |

Table 2: In Vivo Efficacy of ABBV-744 Combination Therapy

Model	Combination	Dose & Schedule	Outcome	Reference
AML PDX	ABBV-744 + Venetoclax	Not specified	Delayed AML progression and extended survival compared to untreated (median survival 193 vs. 99 days)	[9]

| MLLr Leukemia Xenograft (SPOP-deficient) | ABBV-744 + CHIR-98014 (GSK3 inhibitor) | Not specified | Synergistic treatment significantly reduced tumor progression compared to either agent alone |[8] |

Experimental Protocols

Protocol 1: General In Vivo Xenograft Study

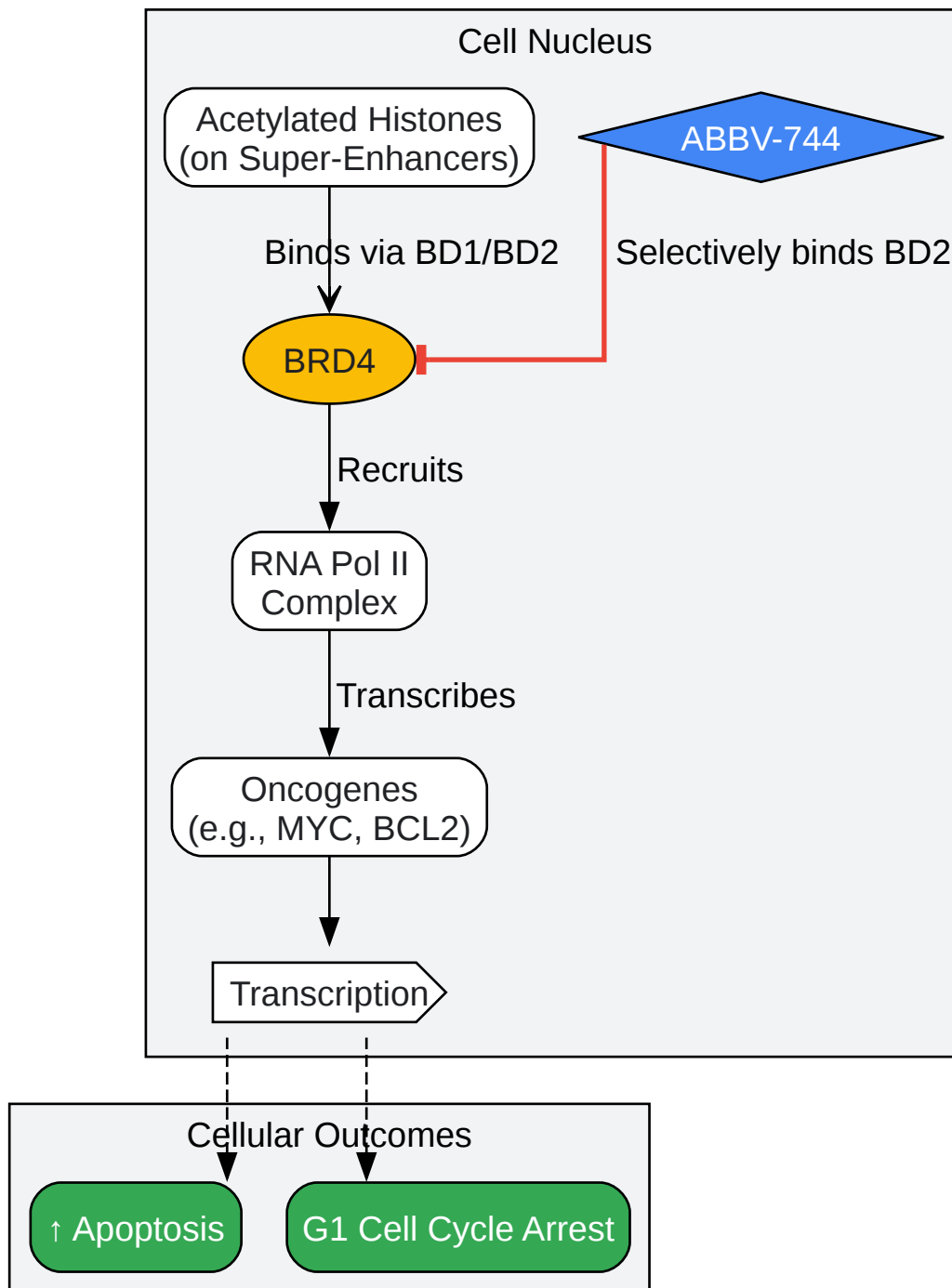
- **Cell Culture and Implantation:** Culture the selected cancer cell line (e.g., MV4;11 for AML) under standard conditions. Subcutaneously inject 5-10 million cells mixed with Matrigel into the flank of immunocompromised mice (e.g., NSG mice).

- **Tumor Growth and Randomization:** Monitor tumor growth using caliper measurements. When tumors reach a predetermined size (e.g., 100-150 mm³), randomize mice into treatment and control groups.
- **Drug Formulation and Administration:**
 - Prepare a stock solution of ABBV-744 in 100% DMSO.
 - For daily dosing, prepare the final formulation. For example, add the DMSO stock to a vehicle of PEG300, followed by Tween80, and finally ddH₂O.^[2] The final solution should be clear.
 - Administer the formulation or vehicle control to the respective groups via oral gavage at the desired dose (e.g., 9.4 mg/kg) and schedule (e.g., daily).
- **Monitoring and Endpoint:**
 - Measure tumor volume and body weight 2-3 times per week.
 - Monitor for any clinical signs of toxicity.
 - The primary endpoint is typically tumor growth inhibition. Survival studies may continue until a humane endpoint is reached.
- **Pharmacodynamic Analysis (Optional):** At the end of the study, tumors can be harvested at specific time points post-dosing to analyze the modulation of target genes (e.g., MYC via qPCR or Western blot) to confirm target engagement.

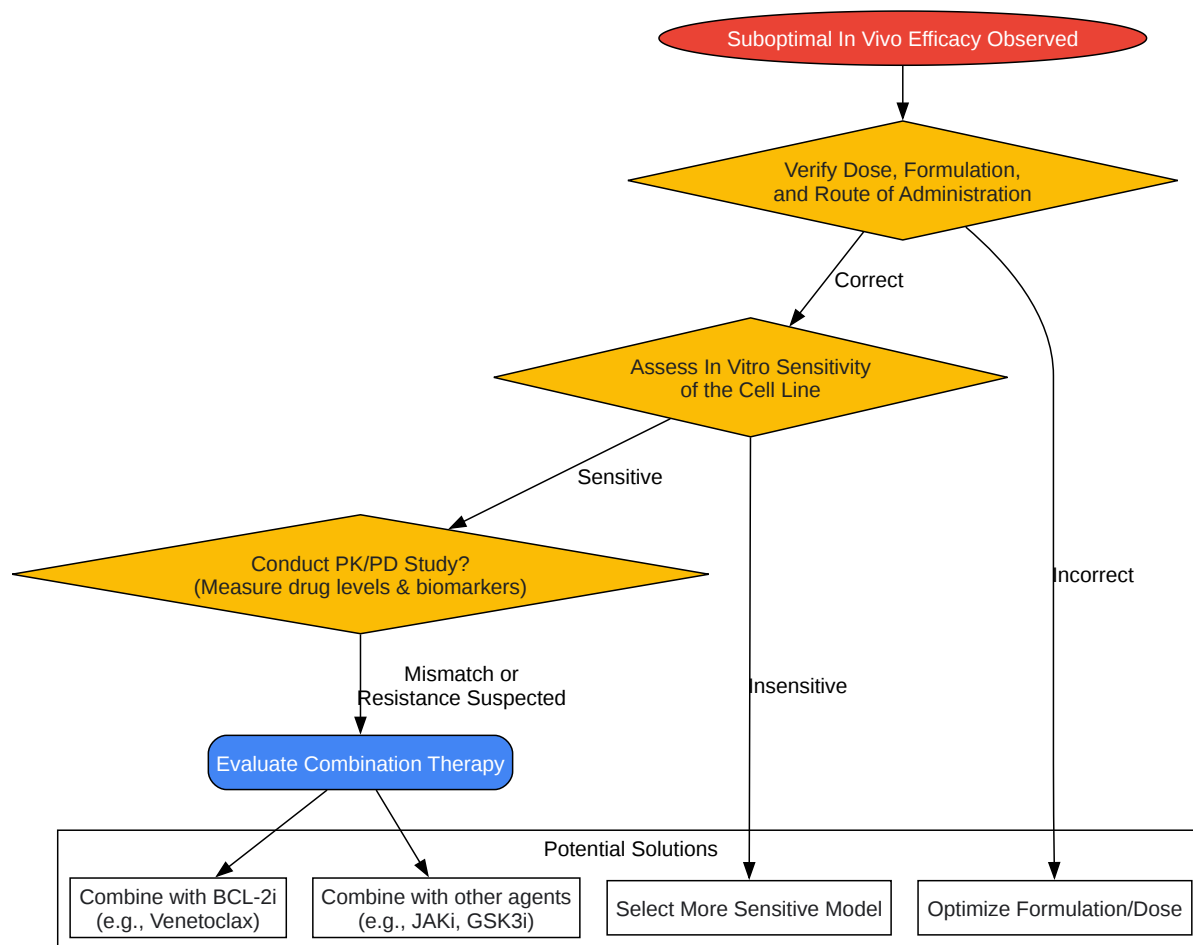
Visualizations

Signaling Pathways and Workflows

Mechanism of Action of ABBV-744

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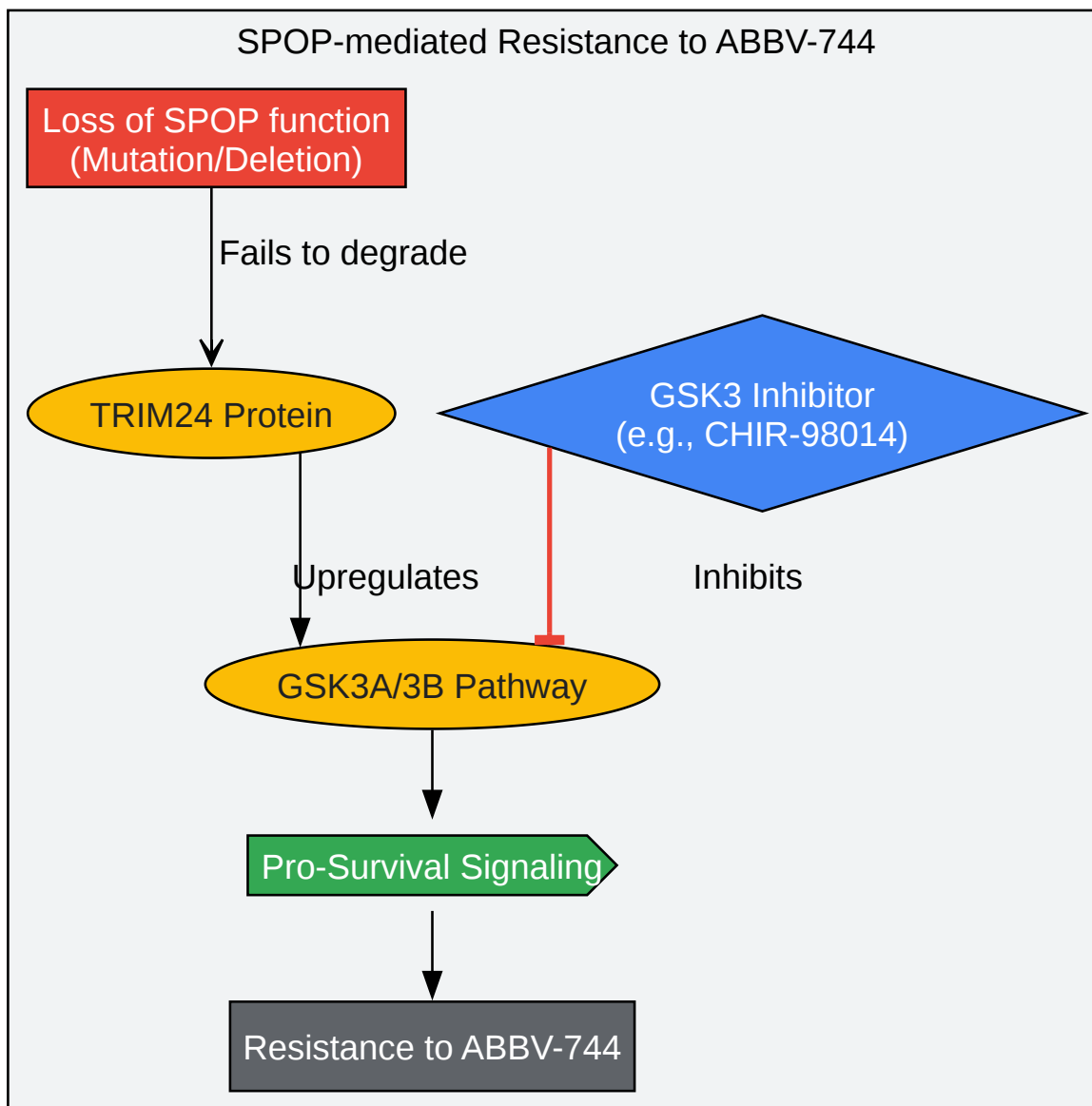
Caption: ABBV-744 selectively binds to the BD2 domain of BRD4, preventing its association with acetylated histones and disrupting oncogenic transcription.



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Caption: A logical workflow for troubleshooting suboptimal in vivo efficacy of ABBV-744.

Known Resistance Pathway and Mitigation



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Caption: Loss of SPOP function can lead to ABBV-744 resistance, which may be overcome by inhibiting the downstream GSK3 pathway.

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